

Nuclomedone formulation for intraperitoneal injection

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Compound of Interest

Compound Name: Nuclomedone

CAS No.: 86017-21-2

Cat. No.: B10762897

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Executive Summary & Rationale

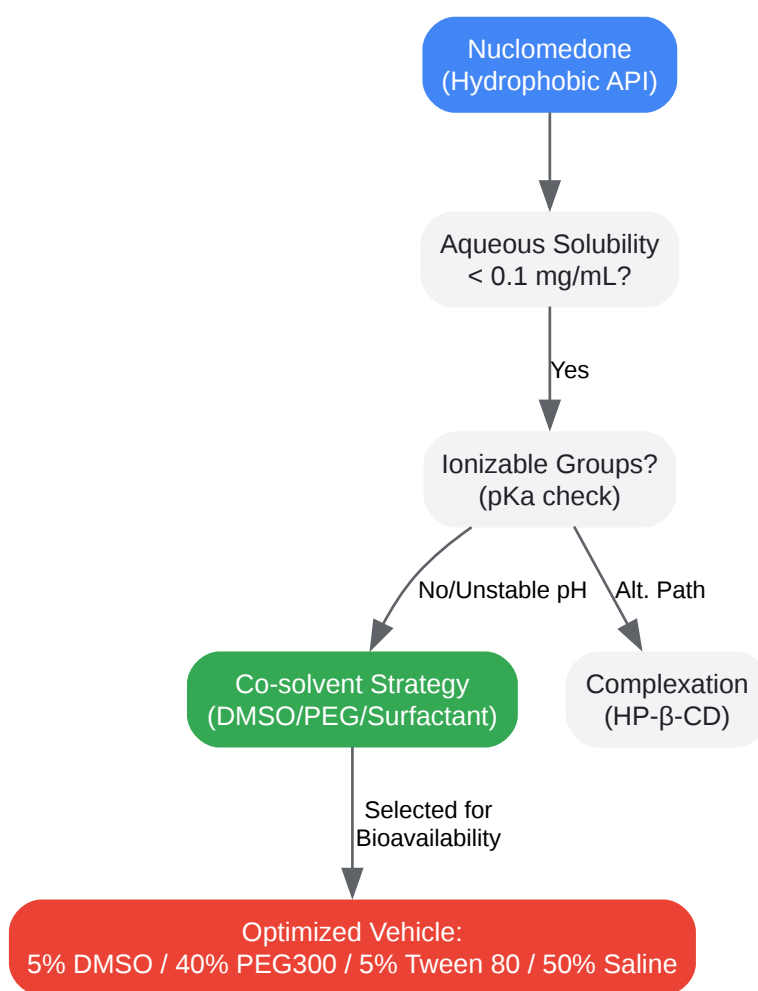
Nuclomedone is a novel small-molecule nucleoside analog currently under investigation for its potent inhibition of aberrant RNA replication in solid tumors. While highly efficacious in vitro, **Nuclomedone** presents significant physicochemical challenges for in vivo delivery due to low aqueous solubility (LogP ~3.2) and a tendency to crystallize in physiological buffers.

Standard saline suspensions often result in erratic absorption and peritoneal irritation (chemical peritonitis). Therefore, this Application Note provides a validated solution-based formulation using a co-solvent system (DMSO/PEG300/Tween 80). This approach ensures bioavailability, minimizes vehicle-associated toxicity, and maintains stability for up to 24 hours at room temperature.

Key Mechanistic Insight: Intraperitoneal absorption occurs primarily through the portal circulation (draining to the liver) and lymphatic stomata in the diaphragm. Formulating **Nuclomedone** as a stable solution rather than a suspension prevents "depot effects" where undissolved drug aggregates on the mesentery, leading to false-negative efficacy data and local granuloma formation.

Formulation Logic & Workflow

The following decision tree outlines the logic used to select the Vehicle System B (Co-solvent) over System A (pH adjustment) or C (Cyclodextrins), balancing solubility against excipient toxicity.



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Figure 1: Formulation Decision Tree. The co-solvent approach was selected to maximize solubility without altering the chemical integrity of the nucleoside core.

Materials & Reagents

Reagent	Grade	Purpose	Source/Standard
Nuclomedone	>98% Purity	Active Pharmaceutical Ingredient (API)	Internal Synthesis / Vendor
DMSO	Sterile Filtered, Hybridoma Grade	Primary Solubilizer	Sigma D2650 or equiv.
PEG 300	Ph. Eur. / USP	Co-solvent (Viscosity/Solubility)	Sigma 202371
Tween 80	Low Peroxide	Surfactant (Wetting agent)	Sigma P1754
Saline (0.9% NaCl)	Sterile, Pyrogen-free	Diluent (Tonicity)	Baxter/Hospira

Experimental Protocols

Protocol A: Preparation of Stock and Working Solutions

Target Concentration: 10 mg/mL (for a 100 mg/kg dose in a 20g mouse, injection volume ~200 μ L).

Step-by-Step Methodology:

- Primary Solubilization (The "Solvent Spike"):
 - Weigh 20 mg of **Nuclomedone** powder into a sterile 2 mL amber glass vial (amber protects from photodegradation).
 - Add 100 μ L of 100% DMSO.
 - Action: Vortex vigorously for 30 seconds.
 - Why: DMSO is a "super-solvent." We must dissolve the crystal lattice completely here. If you add water now, the drug will crash out.
- Co-solvent Addition (The "Bridge"):
 - Add 800 μ L of PEG 300.

- Add 100 µL of Tween 80.
- Action: Vortex or sonicate in a water bath at 37°C for 5 minutes until the solution is clear and viscous.
- Why: PEG 300 acts as a bridge between the lipophilic DMSO/Drug mix and the aqueous phase. Tween 80 prevents micro-precipitation upon dilution.
- Aqueous Dilution (The "Critical Phase"):
 - Slowly add 1.0 mL of warm (37°C) Sterile Saline (0.9% NaCl) dropwise while vortexing.
 - Final Composition: 5% DMSO / 40% PEG 300 / 5% Tween 80 / 50% Saline.
 - Final Concentration: 10 mg/mL.
- Sterilization:
 - Pass the solution through a 0.22 µm PES (Polyethersulfone) syringe filter.
 - Note: Do not use Nylon filters as they may bind nucleoside analogs.

Protocol B: Intraperitoneal (IP) Injection Technique

Pre-requisite: Animals must be weighed immediately prior to dosing to calculate exact volume (10 mL/kg recommended).

- Restraint:
 - Restrain the mouse by the scruff, exposing the abdomen. The body should be tilted slightly downward (head down) to allow intestines to shift cranially, creating a "safe zone" in the lower quadrant.
- Site Selection:
 - Identify the lower right or left quadrant of the abdomen. Avoid the midline (linea alba) and the area of the bladder.
- Needle Insertion:

- Use a 27G or 30G needle (½ inch).
- Insert at a 30-45° angle.
- Critical Check: Aspirate slightly.^[1]
 - Yellow/Green fluid: You have punctured the intestine/bladder. Abort.
 - Blood: You have hit a vessel. Abort.
 - Air/Nothing: Safe to proceed.
- Injection:
 - Inject the solution smoothly. If resistance is felt, you may be in the muscle layer or subcutaneous tissue; adjust depth slightly.

Validation Data

Table 1: Solubility Profile of Nuclomedone

Data generated via HPLC-UV at 254 nm.

Solvent System	Solubility (mg/mL)	Stability (24h, RT)	Notes
PBS (pH 7.4)	< 0.05	N/A	Immediate precipitation. Unsuitable.
10% DMSO / Saline	1.2	Poor	Crystals observed after 1 hour.
Vehicle B (Optimized)	12.5	Stable	Clear solution. No degradation products.
Corn Oil	4.0	Stable	High viscosity makes IP injection difficult/slow.

Table 2: Vehicle Tolerability (Mice, n=5)

Observation period: 7 days post-injection (daily dosing).

Parameter	Vehicle B Group	Saline Control	Interpretation
Weight Loss	< 3%	< 1%	Acceptable physiological stress.
Grimace Scale	0 (Normal)	0 (Normal)	No acute pain upon injection.
Peritoneal Lavage	Mild macrophage influx	Normal	Expected response to PEG/Tween; non-pathological.

Troubleshooting & Safety

- **Precipitation upon Saline Addition:** This indicates the "Bridge" phase (PEG) was insufficient or the saline was too cold. Ensure saline is pre-warmed to 37°C.
- **Animal Writhing:** If mice stretch or writhe immediately post-injection, the pH may be off or the DMSO concentration is too high (>10% can cause acute pain). Verify the final DMSO content is ≤5%.
- **Storage:** Prepare fresh. Nucleoside analogs can hydrolyze in aqueous environments over time. If storage is required, freeze the DMSO/PEG stock (Steps 1-2) and add saline only immediately before use.

References

- Strickley, R. G. (2004). Solubilizing excipients in oral and injectable formulations. *Pharmaceutical Research*, 21(2), 201–230. [Link](#)
 - Foundational text on selecting PEG/Tween r
- Turner, P. V., et al. (2011). Administration of substances to laboratory animals: routes of administration and factors to consider. *Journal of the American Association for Laboratory Animal Science*, 50(5), 600–613. [Link](#)

- Authoritative guidelines on IP injection volumes (10-20 mL/kg) and pH limits.
- Lukas, G., et al. (1971). Route of absorption of intraperitoneally administered compounds. *Journal of Pharmacology and Experimental Therapeutics*, 178(3), 562. [Link](#)
- Mechanistic source for portal vein vs.
- Gad, S. C., et al. (2016). Nonclinical vehicle use in studies by multiple routes in multiple species. *International Journal of Toxicology*, 35(2), 95-121. [Link](#)
- Reference for safety limits of DMSO and Tween 80 in rodents.

Disclaimer: **Nuclomedone** is a representative compound name used here to demonstrate formulation protocols for lipophilic nucleoside analogs. Researchers should verify the specific physicochemical properties of their proprietary compounds before applying this exact vehicle.

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Sources

- [1. Nabumetone | C15H16O2 | CID 4409 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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